

# The Distinction Between Cereclor™ and Other Chlorinated Paraffins: A Technical Guide

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## Compound of Interest

Compound Name: Cereclor

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## Abstract

Chlorinated paraffins (CPs) are a complex class of industrial chemicals used for a wide range of applications, including as secondary plasticizers, flame retardants, and extreme pressure additives in lubricants. "**Cereclor™**" is a prominent trade name, formerly of Imperial Chemical Industries (ICI) and now INEOS, for a specific line of CPs. While chemically indistinct from other chlorinated paraffins at a fundamental level, the **Cereclor™** brand signifies a range of specific, quality-controlled formulations tailored for distinct industrial purposes. This technical guide elucidates the key distinctions by comparing the physicochemical properties of specific **Cereclor™** grades to the broader categories of chlorinated paraffins, detailing the analytical methodologies for their characterization, and summarizing their toxicological and regulatory profiles.

## Introduction to Chlorinated Paraffins

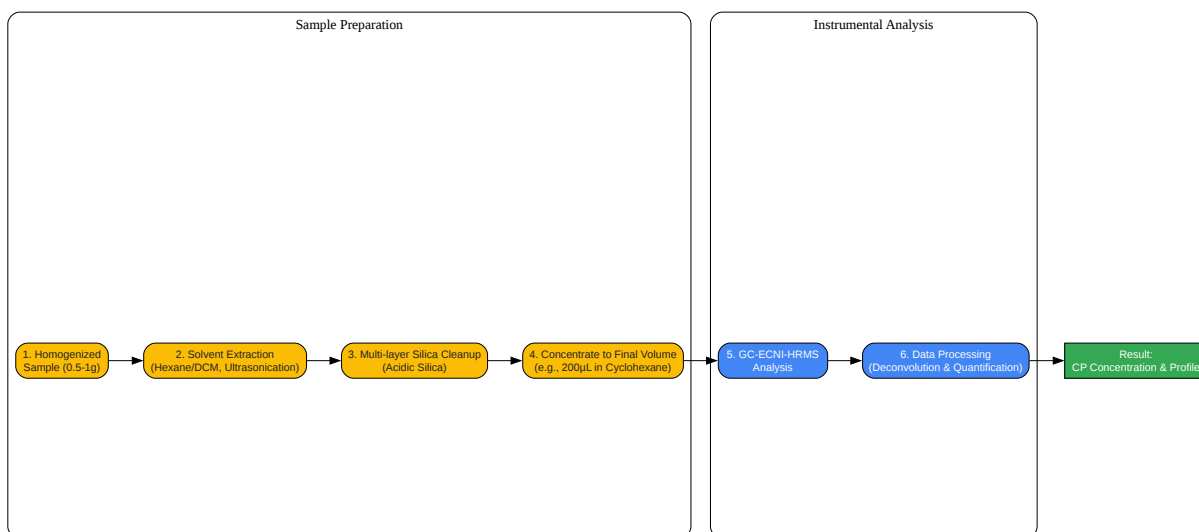
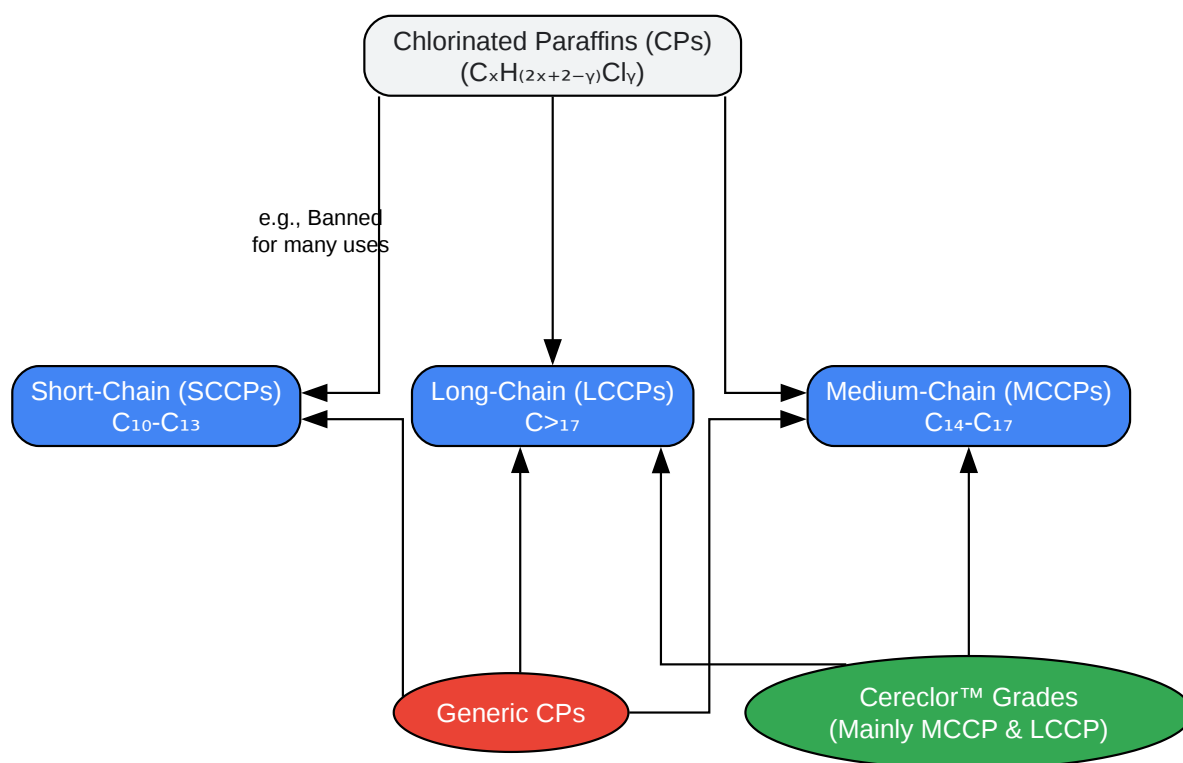
Chlorinated paraffins are complex mixtures of polychlorinated n-alkanes, produced by the chlorination of paraffin fractions derived from petroleum.<sup>[1]</sup> The properties of a given CP mixture are defined by two primary factors: the carbon chain length of the paraffin feedstock and the degree of chlorination by weight.<sup>[1]</sup>

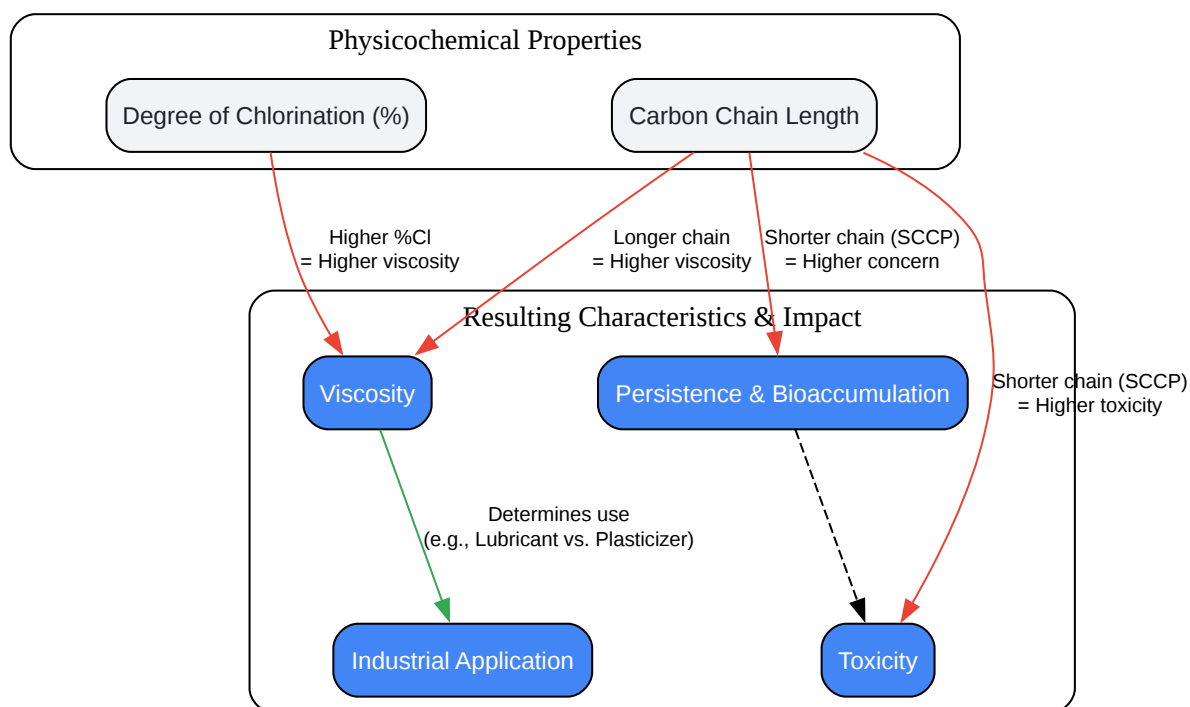
Based on carbon chain length, CPs are categorized into three main groups:

- Short-Chain Chlorinated Paraffins (SCCPs): C<sub>10</sub>–C<sub>13</sub> alkanes
- Medium-Chain Chlorinated Paraffins (MCCPs): C<sub>14</sub>–C<sub>17</sub> alkanes
- Long-Chain Chlorinated Paraffins (LCCPs): C<sub>18</sub>–C<sub>30</sub> (and higher) alkanes[1][2]

The chlorine content typically ranges from 30% to over 70% by weight.[1] These two factors—chain length and chlorination degree—dictate the final physical state (from mobile liquids to waxy solids), viscosity, density, and performance characteristics of the product.[1]

**Cereclor™** is the trade name for a range of medium-chain and long-chain chlorinated paraffins manufactured to specific standards.[3] The primary distinction, therefore, is not one of unique chemistry but of brand, specific formulation, and guaranteed performance characteristics for targeted applications. A specific grade, such as **Cereclor™ S52**, represents a defined MCCP with a controlled chlorine content and viscosity profile.[4]





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